

3,4-Difluorobenzyl alcohol safety data sheet (SDS) and handling precautions

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3,4-Difluorobenzyl alcohol

Cat. No.: B1297547

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A Comprehensive Safety and Handling Guide for 3,4-Difluorobenzyl Alcohol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety data, handling precautions, and experimental testing protocols for **3,4-Difluorobenzyl alcohol** (CAS RN: 85118-05-4). The information is compiled to assist laboratory personnel in minimizing risks and ensuring safe operational procedures.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3,4-Difluorobenzyl alcohol** is presented in the table below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₆ F ₂ O	[1][2]
Molecular Weight	144.12 g/mol	[2]
Appearance	Colorless to Red to Green clear liquid	
Boiling Point	197 °C (approx. 101.45 °C at reduced pressure)	[1][3]
Melting Point	9 °C	[3]
Flash Point	97 °C (208.4 °F) - closed cup	[2][4]
Density	1.262 g/mL at 25 °C	[1][2]
Refractive Index	n ₂₀ /D 1.49	[1][2]

Hazard Identification and Classification

3,4-Difluorobenzyl alcohol is classified as a hazardous substance. The following table summarizes its hazard classifications and statements according to the Globally Harmonized System (GHS).

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Sources:[2][4][5]

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to ensure personnel safety and maintain the integrity of the chemical.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for the specific laboratory operations. The following provides general guidance:

Protection Type	Recommendation
Eye/Face Protection	Wear chemical safety goggles and/or a face shield.
Skin Protection	Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing as necessary to prevent skin contact.
Respiratory Protection	If ventilation is inadequate or there is a risk of inhaling vapors or aerosols, use a NIOSH-approved respirator with an appropriate cartridge.

Sources:[\[2\]](#)[\[4\]](#)

Engineering Controls

Control Type	Recommendation
Ventilation	Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
Safety Equipment	Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.

Source:[\[4\]](#)

Storage Conditions

Condition	Recommendation
Container	Keep the container tightly closed.
Environment	Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
Temperature	Recommended storage in a cool and dark place (<15°C).

Sources:

Emergency and First Aid Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.

Sources:[4][6]

Experimental Protocols for Hazard Assessment

The hazard classifications for **3,4-Difluorobenzyl alcohol** are determined through standardized experimental protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD). The following sections outline the general methodologies for these tests.

Acute Dermal Irritation/Corrosion (Based on OECD Test Guideline 404)

This test is designed to assess the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.^{[7][8][9]}

Principle: A single dose of the test substance is applied to a small area of the skin of an experimental animal, typically an albino rabbit.^[9] The treated area is observed for signs of erythema (redness) and edema (swelling) at specific intervals.^[7]

Methodology:

- **Animal Selection:** Healthy, young adult albino rabbits are used.
- **Dose Application:** Approximately 0.5 mL (for liquids) or 0.5 g (for solids and semi-solids) of the test substance is applied to a small patch of shaved skin (approximately 6 cm²).^[9]
- **Exposure:** The test substance is held in contact with the skin under a porous gauze dressing for a 4-hour exposure period.^[8]
- **Observation:** After the exposure period, the dressing is removed, and the skin is gently cleansed. The skin is then examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.^[8]
- **Scoring:** The severity of the skin reactions is scored using a standardized grading system.
- **Classification:** The substance is classified based on the severity and reversibility of the observed skin reactions.

Acute Eye Irritation/Corrosion (Based on OECD Test Guideline 405)

This test evaluates the potential of a substance to cause damage to the eye upon a single application.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an experimental animal, usually an albino rabbit. The untreated eye serves as a control.[\[11\]](#) The eye is then examined for lesions of the cornea, iris, and conjunctiva at specific intervals.[\[12\]](#)

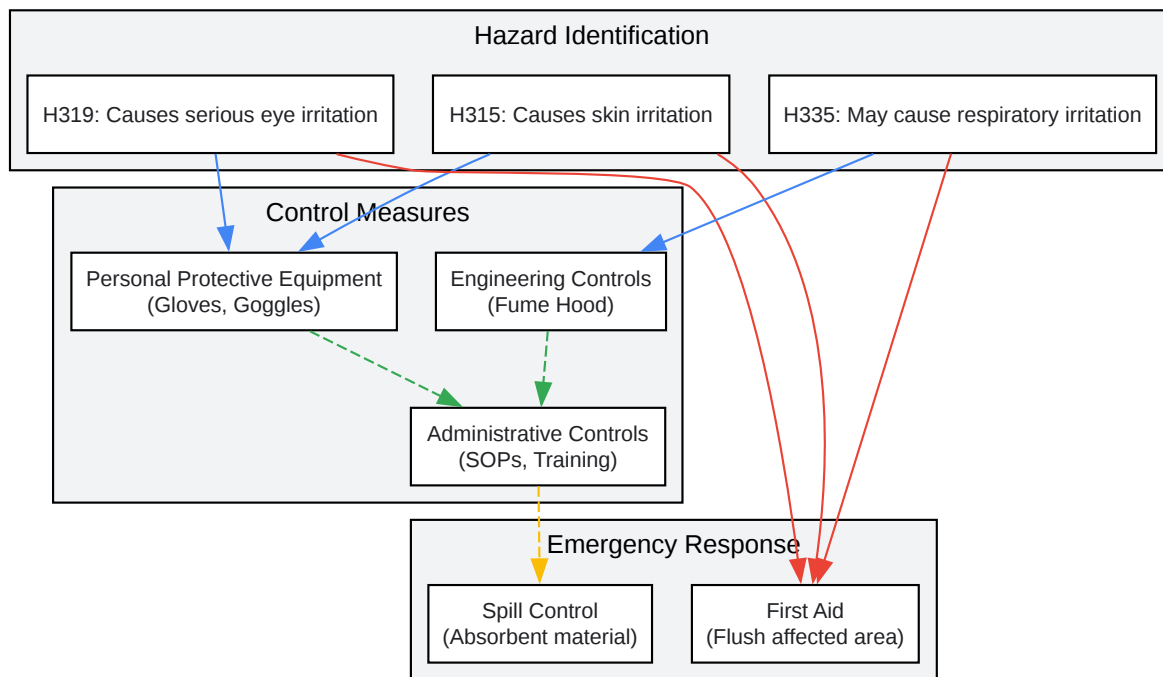
Methodology:

- **Animal Selection:** Healthy, adult albino rabbits are used.
- **Dose Application:** A single dose of the test substance (typically 0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye.[\[13\]](#)
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application.[\[13\]](#)
- **Scoring:** Ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis) are scored using a standardized system.[\[11\]](#)
- **Classification:** The substance is classified based on the severity and reversibility of the observed eye lesions. To minimize animal distress, a weight-of-the-evidence analysis and in vitro testing are recommended before in vivo studies are conducted.[\[10\]](#)[\[12\]](#)

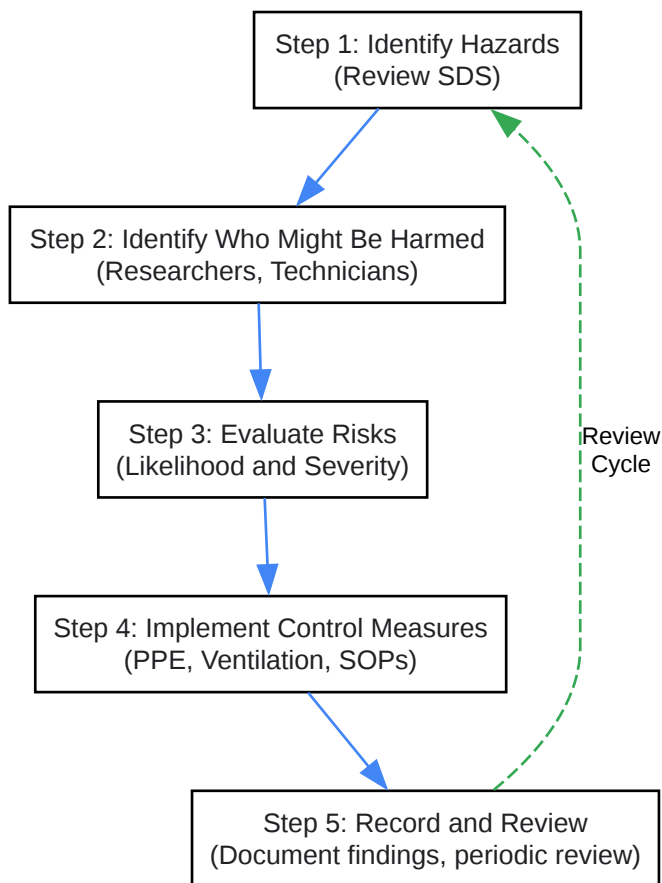
Visualized Workflows and Relationships

The following diagrams, generated using Graphviz, illustrate key logical relationships and workflows for the safe handling of **3,4-Difluorobenzyl alcohol**.

Handling Precautions for 3,4-Difluorobenzyl Alcohol



Chemical Risk Assessment Workflow



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- To cite this document: BenchChem. [3,4-Difluorobenzyl alcohol safety data sheet (SDS) and handling precautions]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1297547#3-4-difluorobenzyl-alcohol-safety-data-sheet-sds-and-handling-precautions]

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